2,6-Dimethoxybenzylamine safety data sheet

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Compound of Interest

Compound Name:	*2,6-Dimethoxybenzylamine*
CAS No.:	*20781-22-0*
Cat. No.:	*B1305119*

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An In-depth Technical Guide to the Safe Handling of **2,6-Dimethoxybenzylamine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety considerations and handling protocols for **2,6-Dimethoxybenzylamine** (CAS No. 20781-22-0). As a benzylamine derivative utilized in organic synthesis and as a pharmaceutical intermediate, a thorough understanding of its hazard profile is paramount for ensuring laboratory safety and experimental integrity.[1][2] This document moves beyond a standard Safety Data Sheet (SDS) to provide field-proven insights and the scientific rationale behind recommended safety procedures.

Chemical and Physical Profile

A foundational understanding of a chemical's properties is the first step in a robust safety assessment. These characteristics influence its behavior under various laboratory conditions, from storage to reaction quenching.

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Property	Value	Source
CAS Number	20781-22-0	[2][3]
Molecular Formula	$C_9H_{13}NO_2$	[3]
Molecular Weight	167.20 g/mol	[3]
Appearance	Not specified, but related compounds are liquids or solids.	
Flash Point	> 112 °C / > 233.6 °F	[4]

Note: Data for some physical properties like boiling and melting points are not consistently available across all sources.

Hazard Identification and GHS Classification

2,6-Dimethoxybenzylamine is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[4][5] The primary hazards are associated with its corrosive and irritant nature.

GHS Classifications:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage / Causes skin irritation.[3][6]
Serious Eye Damage/Irritation	Category 1 / 2	H314: Causes severe skin burns and eye damage / Causes serious eye irritation.[3][5][6]
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed.[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[3][4]

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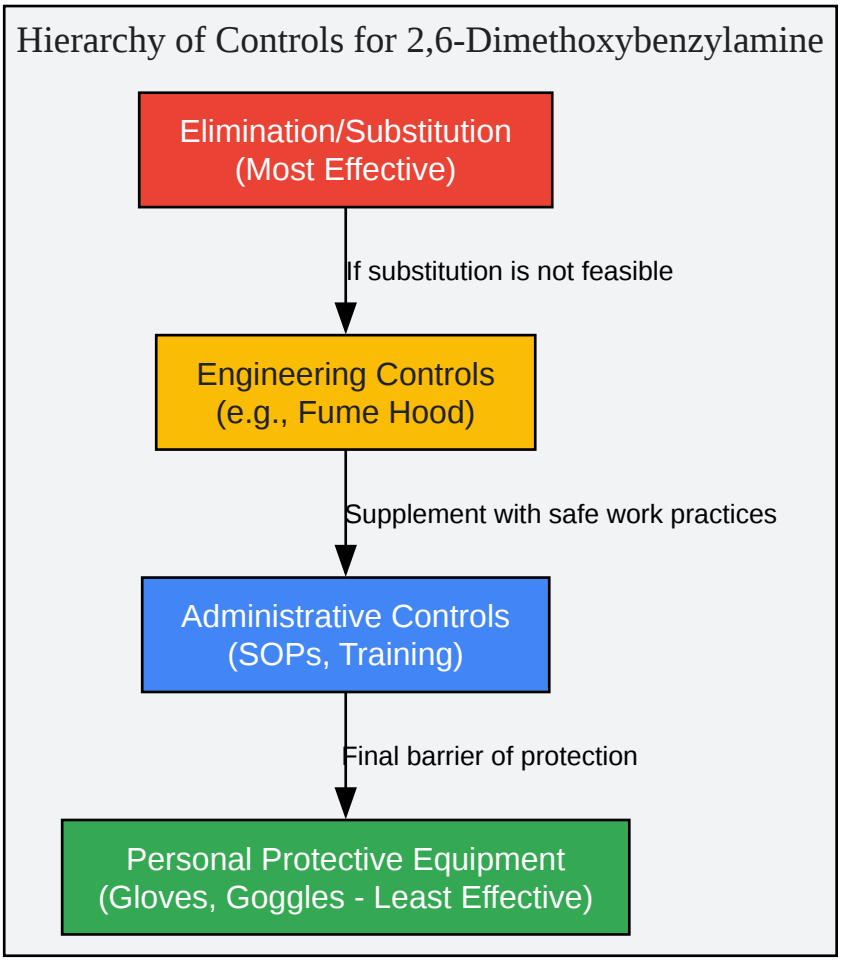
Signal Word:Danger[6][7] or Warning[4][5] depending on the supplier's classification.

The causality behind these classifications lies in the chemical reactivity of the amine functional group. Amines are basic and can react with acidic components of living tissue, leading to irritation and corrosive damage. The benzylamine structure allows for penetration into tissues, exacerbating these effects. The potential for respiratory irritation stems from the compound's ability to irritate the mucous membranes of the respiratory tract.[3]

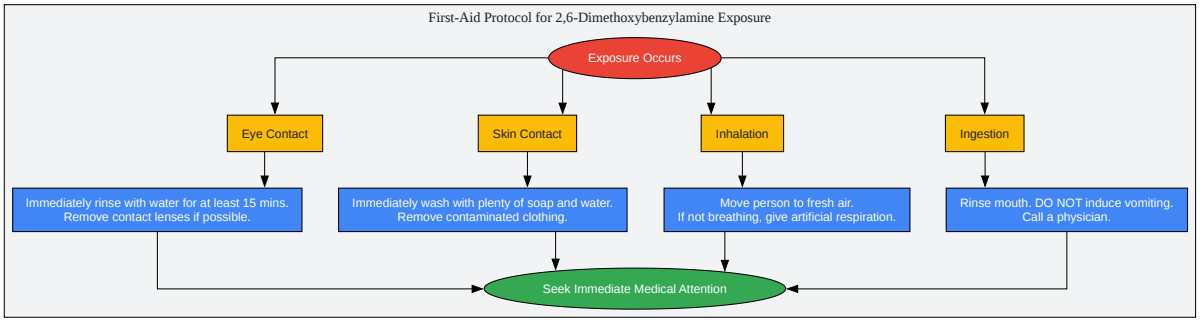
Proactive Risk Mitigation: A Hierarchy of Controls

A multi-layered approach to safety, known as the hierarchy of controls, is essential for minimizing risk. This framework prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE).

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Caption: First-Aid Response to Exposure Incidents.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. [7]Remove contact lenses if present and easy to do. [5]Immediate medical attention is required. [6][7]* Skin Contact: Take off immediately all contaminated clothing. [6]Wash off immediately with soap and plenty of water for at least 15 minutes. [7][8]Seek immediate medical attention as this substance can cause severe skin burns. [6][9]* Inhalation: Remove the person to fresh air and keep them comfortable for breathing. [4][5] [6]If breathing is difficult or has stopped, provide artificial respiration. [8]Immediate medical attention is required. [6][7]* Ingestion: If swallowed, rinse the mouth with water. [5]Do NOT induce vomiting, as this is a corrosive material and there is a danger of perforation. [6][7]Call a physician or poison control center immediately. [4][6]

Accidental Release Measures

A prompt and safe cleanup of spills is crucial to prevent further exposure.

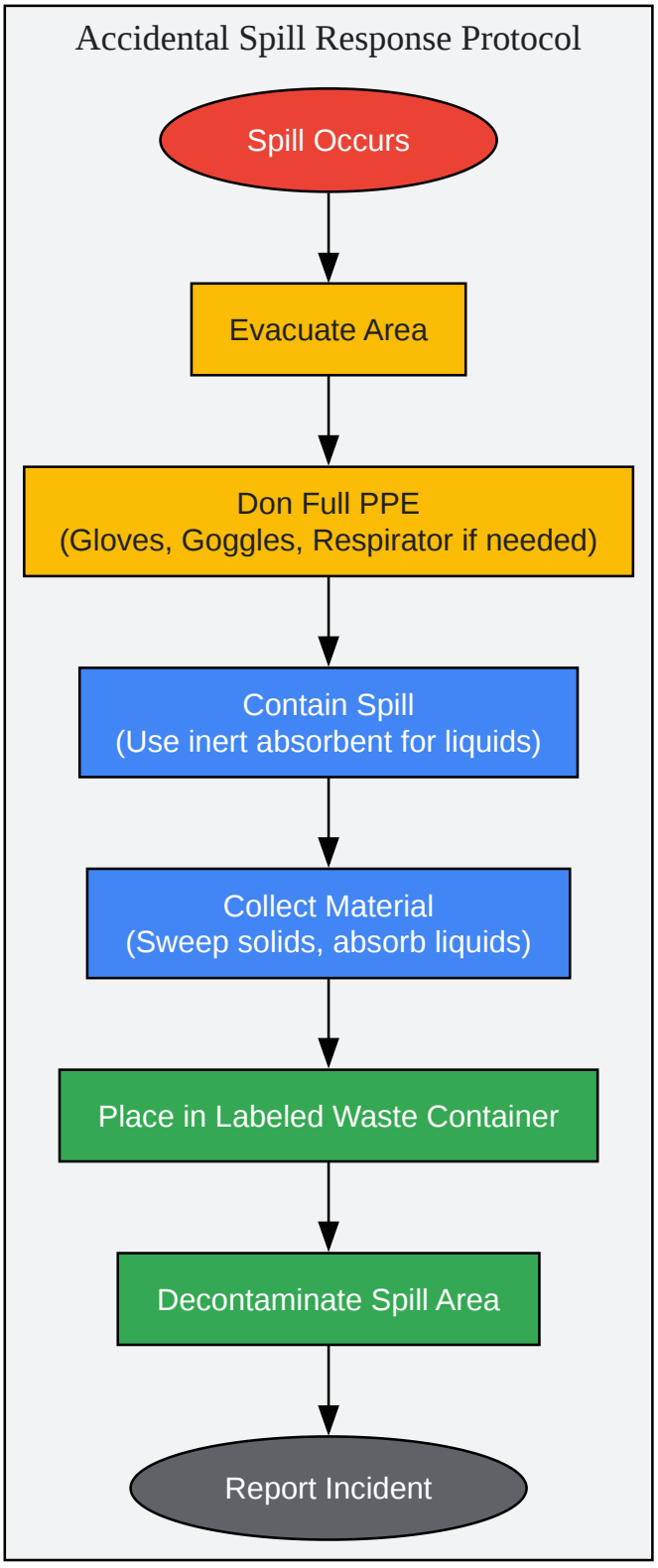
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Spill Cleanup Protocol:

- Evacuate: Evacuate non-essential personnel from the area. [10]2. Ventilate: Ensure adequate ventilation. [11][9]3. Personal Protection: Wear appropriate PPE, including respiratory protection if the spill is large or in a poorly ventilated area. [11][9]4. Containment: For liquid spills, absorb with an inert material (e.g., sand, silica gel, or vermiculite). [7]For solid spills, sweep up carefully to avoid creating dust. [5][12]5. Collection: Shovel the material into a suitable, labeled container for disposal. [5][13][14]6. Decontamination: Clean the spill area thoroughly.

- Disposal: Dispose of the waste in accordance with local, state, and federal regulations. [4][5]

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Caption: Workflow for Handling Accidental Spills.

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Fire-Fighting Measures

While **2,6-Dimethoxybenzylamine** has a high flash point, it is still important to be prepared for a fire emergency. [4]

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO_2), dry chemical, or chemical foam. [4][7]* Unsuitable Extinguishing Media: No information available, but a direct water jet on a chemical fire should generally be avoided as it can spread the material.

- Specific Hazards: During a fire, hazardous combustion products can be formed, including carbon monoxide (CO), carbon dioxide (CO_2), and nitrogen oxides (NOx). [4][6][7]* Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [4][6][7]

Toxicological Profile

The toxicological properties of **2,6-Dimethoxybenzylamine** have not been fully investigated. [4][6]However, based on its classification and the properties of similar compounds, the primary toxicological concerns are:

- Acute Toxicity: Harmful if swallowed. [4]* Corrosivity/Irritation: Causes severe skin burns and serious eye damage. [3][6]It is also irritating to the respiratory system. [4]* Sensitization: No data is available to indicate if it is a skin or respiratory sensitizer. [4][6]* Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available, and it is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA. [4][6]

References

- Cheméo. (n.d.). Chemical Properties of **2,6-Dimethoxybenzylamine** (CAS 20781-22-0). [Link]

- PubChem. (n.d.). **2,6-Dimethoxybenzylamine**. National Center for Biotechnology Information. [Link]

- Centers for Disease Control and Prevention. (n.d.). First Aid Procedures for Chemical Hazards. NIOSH. [Link]

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- American Chemistry Council. (n.d.). Guidance for Selection of Personal Protective Equipment for MDI Users. [Link]
- U.S. Environmental Protection Agency. (2025). Personal Protective Equipment. [Link]
- PubChem. (n.d.). 2,4-Dimethoxybenzylamine. National Center for Biotechnology Information. [Link]
- Angene Chemical. (2025). Safety Data Sheet - 2,3-Difluoro-4-methoxybenzylamine. [Link]
- PubChemLite. (n.d.). **2,6-dimethoxybenzylamine** (C9H13NO2). [Link]

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Sources

- 1. 2,6-Dimethoxybenzylamine | 20781-22-0 [chemicalbook.com]
- 2. benchchem.com [benchchem.com]
- 3. 2,6-Dimethoxybenzylamine | C9H13NO2 | CID 2800872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 9. unavera.de [unavera.de]
- 10. angenechemical.com [angenechemical.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. fishersci.com [fishersci.com]
- 13. fishersci.com [fishersci.com]

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- 14. assets.thermofisher.com [assets.thermofisher.com]
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